

Velnacrine Maleate sample preparation

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Compound Focus: Velnacrine Maleate

CAS No.: 112964-99-5

Cat. No.: S619733

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Stock Solution Preparation

- **Solvent:** Dry DMSO is highly recommended for preparing concentrated stock solutions [1].
- **Concentration:** A typical stock concentration is **25 mg/mL** [1].
- **Storage:** Aliquot and store stock solutions at **-20°C, sealed, away from moisture**. Use within one month, or within six months if stored at -80°C [1].

Table 2: **Velnacrine Maleate** Stock Solution Preparation

Target Mass	Volume of DMSO	Final Concentration
25 mg	1 mL	25 mg/mL (75.68 mM)
50 mg	2 mL	25 mg/mL (75.68 mM)
100 mg	4 mL	25 mg/mL (75.68 mM)

Working Solution for In Vivo Studies

Here are two standard protocols for preparing dosing solutions for animal studies [1]:

- **Protocol 1:**
 - **Final Composition:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.

- **Preparation:**
 - Add 100 μL of DMSO stock solution (25 mg/mL) to 400 μL of PEG300 and mix evenly.
 - Add 50 μL of Tween-80 and mix evenly.
 - Add 450 μL of Saline to adjust the volume to 1 mL.
- **Result:** A clear solution with a concentration of **2.5 mg/mL** [1].

- **Protocol 2:**
 - **Final Composition:** 10% DMSO + 90% (20% SBE- β -CD in Saline).
 - **Preparation:**
 - Add 100 μL of DMSO stock solution (25 mg/mL) to 900 μL of 20% SBE- β -CD in Saline and mix evenly.
 - **Result:** A clear solution with a concentration of **2.5 mg/mL** [1].

HPLC Analysis Protocol

This method is adapted from a published study for simultaneous quantitation of tacrine and its metabolites, including velnacrine (1-hydroxytacrine), in plasma and urine [2].

Method Overview

A sensitive, isocratic reversed-phase High-Performance Liquid Chromatography (HPLC) method with fluorescence detection, using a safer ethyl acetate extraction instead of chloroform [2].

Materials and Reagents

- **Analytes:** **Velnacrine maleate**, 2-hydroxytacrine, 4-hydroxytacrine [2].
- **Internal Standard:** 1,2,3,4-tetrahydro-9-acridanone [2].
- **Solvents:** Acetonitrile (HPLC grade), Methanol (HPLC grade), Ethyl acetate (HPLC grade) [2].
- **Equipment:** HPLC system with fluorescence detector, analytical column [2].

Sample Extraction Procedure

- **Pre-treatment:** To a 1 mL sample of plasma or urine, add the internal standard [2].
- **Extraction:** Add 5 mL of **ethyl acetate** [2].
- **Mixing:** Shake the mixture for 10 minutes [2].

- **Centrifugation:** Centrifuge to separate the phases [2].
- **Evaporation:** Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen [2].
- **Reconstitution:** Reconstitute the dry residue in the mobile phase before injection into the HPLC system [2].

HPLC Instrument Conditions

Table 3: HPLC Instrument Configuration

Parameter	Specification
Column Type	Reversed-Phase C18 Column
Mobile Phase	Phosphate Buffer (pH 2.5) / Acetonitrile
Elution Type	Isocratic
Flow Rate	1.0 mL/min
Detection	Fluorescence Detection
Run Time	~40 minutes [2]

Table 4: Chromatographic Separation Details

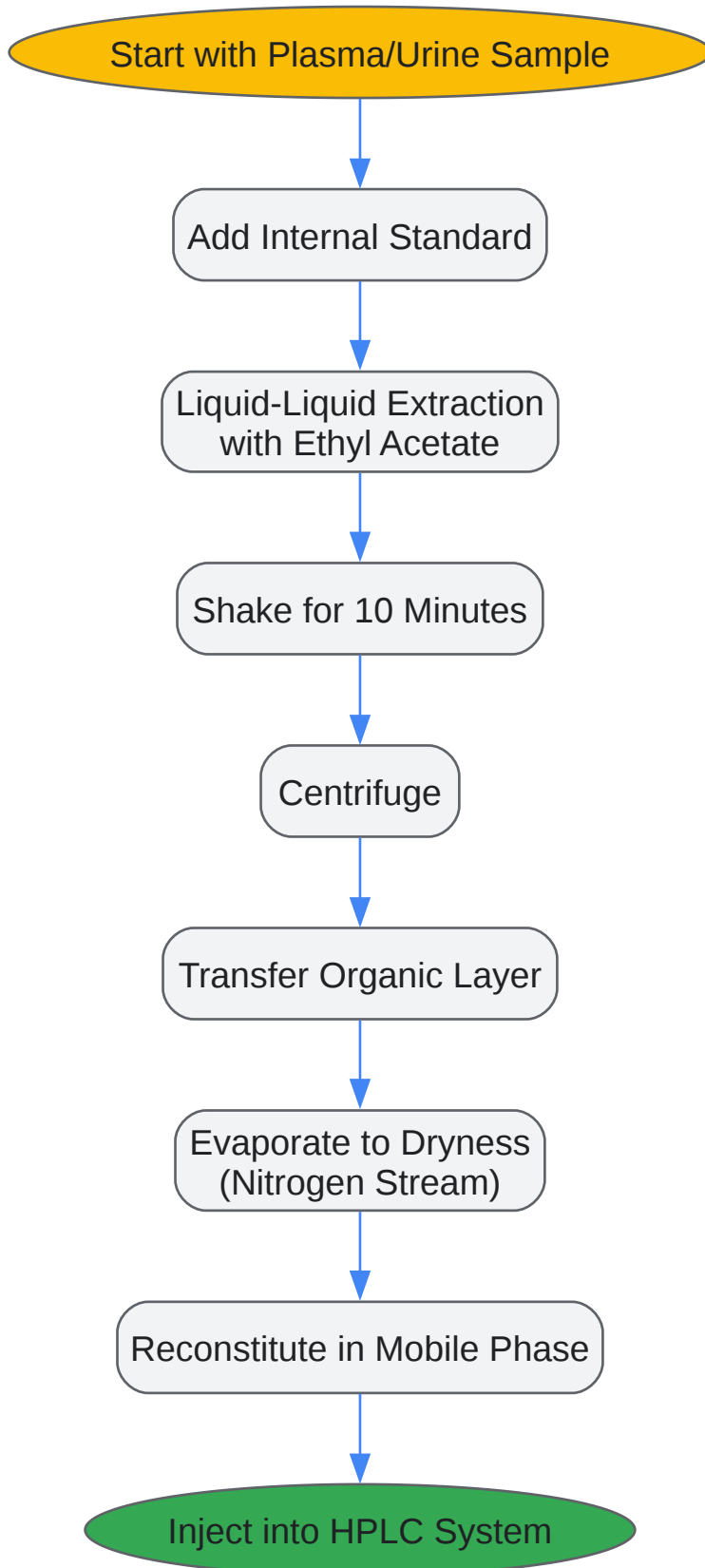
Compound	Retention Time in Plasma (min)	Retention Time in Urine (min)
2-Hydroxytacrine	11.01	11.21
1-Hydroxytacrine (Velnacrine)	12.40	12.39
4-Hydroxytacrine	14.83	14.95
Internal Standard	30.39	29.30
Tacrine	32.93	31.71

This method provides **baseline separation** for all analytes, excellent recovery, accuracy, precision, and low detection limits [2].

Experimental Workflow

The following diagram illustrates the complete sample preparation and analysis workflow:

HPLC Sample Prep Workflow

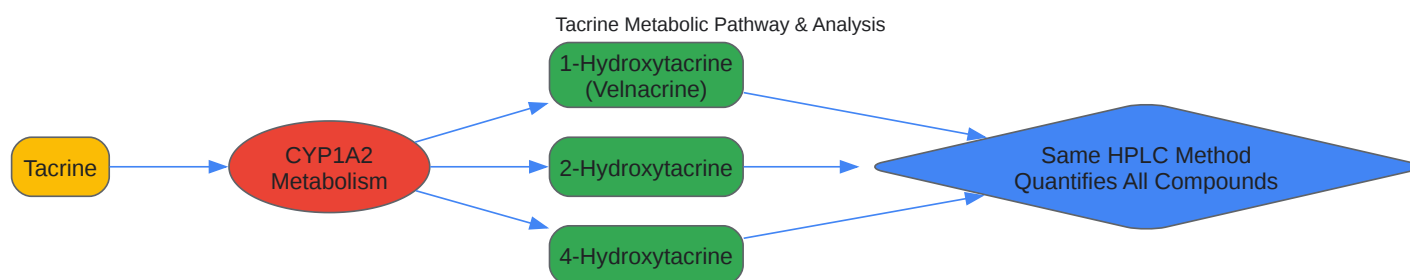


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Diagram 1: HPLC sample preparation workflow.

Metabolic Context

Velnacrine (1-hydroxytacrine) is a major active metabolite of Tacrine. The following chart shows its metabolic relationship and the shared analytical method:



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Diagram 2: Tacrine metabolic pathway and shared HPLC analysis.

Critical Safety and Handling Notes

- **Controlled Substance:** Please note that **Velnacrine Maleate** may be a controlled substance and not for sale in all territories [1].
- **Hygroscopic DMSO:** Use newly opened, dry DMSO to prepare stock solutions, as moisture can affect solubility and compound stability [1].
- **Storage:** Always store the compound and its solutions sealed and away from moisture to prevent degradation [1].
- **Liver Toxicity Note:** Clinical trials of Velnacrine were halted due to abnormal liver tests, which may be related to the metabolic pathway involving CYP1A2 [3] [2].

Conclusion

These protocols provide a reliable foundation for working with **Velnacrine Maleate** in a research setting. The sample preparation methods ensure consistent dosing for pre-clinical studies, while the validated HPLC protocol allows for accurate quantification of the compound and its related metabolites in biological matrices.

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